

The Solubility Profile of 4-Chloro-3-hydroxybenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-3-hydroxybenzoic acid

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This technical guide provides an in-depth analysis of the solubility of **4-Chloro-3-hydroxybenzoic acid** in two common laboratory solvents: dimethyl sulfoxide (DMSO) and methanol. Understanding the solubility of this compound is critical for a variety of applications, including in vitro assays, formulation development, and synthetic chemistry. While specific quantitative solubility data for **4-Chloro-3-hydroxybenzoic acid** is not readily available in the public domain, this guide offers valuable context through data on structurally similar compounds and outlines a comprehensive experimental protocol for determining its precise solubility.

Quantitative Solubility Data

Precise, experimentally determined solubility values for **4-Chloro-3-hydroxybenzoic acid** in DMSO and methanol are not extensively reported. However, its solubility in these solvents is qualitatively confirmed. To provide a useful frame of reference for researchers, the following table summarizes the solubility of structurally analogous benzoic acid derivatives. These compounds share key functional groups and structural motifs with **4-Chloro-3-hydroxybenzoic acid**, making their solubility behavior relevant for estimation and experimental design.

Compound	Solvent	Solubility	Molar Concentration (mM)	Notes
4-Hydroxybenzoic acid	DMSO	27 mg/mL[1]	195.48 mM[1]	It is advised to use fresh DMSO as moisture absorption can reduce solubility. [1]
4-Chloro-3-nitrobenzoic acid	DMSO	≥ 200 mg/mL	992.26 mM	Ultrasonic assistance may be necessary for dissolution.[2]
Benzoic acid	Boiling Methanol	71.5 g/100 g	-	This demonstrates the high solubility of the parent compound in hot methanol.[3]

Table 1: Solubility of Compounds Structurally Similar to **4-Chloro-3-hydroxybenzoic Acid**.

Experimental Protocol for Solubility Determination

To ascertain the precise solubility of **4-Chloro-3-hydroxybenzoic acid** in DMSO and methanol, the following robust experimental protocol, based on the equilibrium solubility method, is recommended.

Objective: To determine the saturation solubility of **4-Chloro-3-hydroxybenzoic acid** in a given solvent at a specified temperature.

Materials:

- **4-Chloro-3-hydroxybenzoic acid** (solid)

- Anhydrous DMSO
- Anhydrous Methanol
- Vortex mixer
- Thermostatic shaker/incubator
- Microcentrifuge
- Calibrated analytical balance
- Micropipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and detector (e.g., UV-Vis), or a UV-Vis spectrophotometer.
- Volumetric flasks and other standard laboratory glassware.

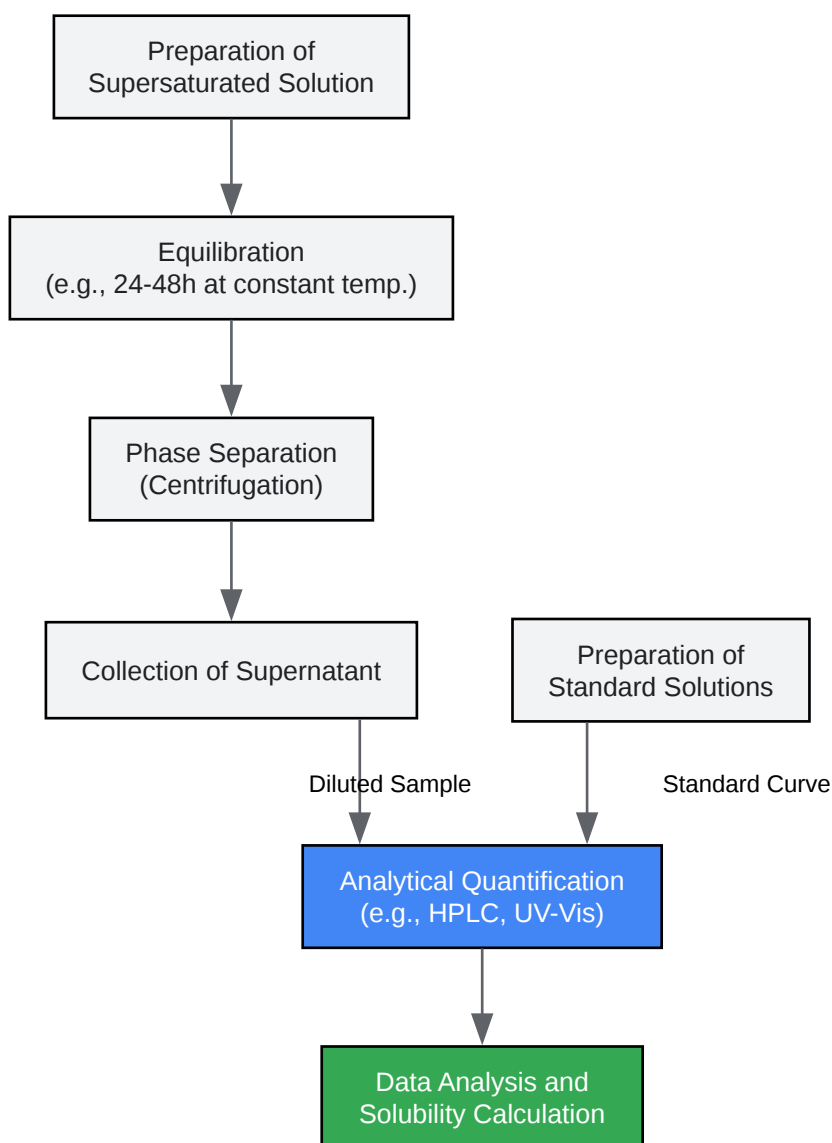
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of solid **4-Chloro-3-hydroxybenzoic acid** to a known volume of the chosen solvent (DMSO or methanol) in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
 - Tightly cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a thermostatic shaker set to the desired temperature (e.g., 25 °C or 37 °C).
 - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- Separation of Undissolved Solid:

- After equilibration, centrifuge the vial at a high speed to pellet the excess solid.
- Carefully collect a known volume of the clear supernatant without disturbing the pellet.
- Quantification of Dissolved Solute:
 - Prepare a series of standard solutions of **4-Chloro-3-hydroxybenzoic acid** of known concentrations in the same solvent.
 - Dilute the collected supernatant with the solvent to a concentration that falls within the linear range of the standard curve.
 - Analyze the standard solutions and the diluted supernatant sample using a validated analytical method such as HPLC or UV-Vis spectrophotometry to determine the concentration of **4-Chloro-3-hydroxybenzoic acid** in the supernatant.
- Calculation of Solubility:
 - Construct a standard curve by plotting the analytical signal (e.g., peak area from HPLC or absorbance from UV-Vis) versus the concentration of the standard solutions.
 - Use the standard curve to determine the concentration of the diluted supernatant.
 - Calculate the original concentration in the undiluted supernatant by accounting for the dilution factor. This value represents the equilibrium solubility of **4-Chloro-3-hydroxybenzoic acid** in the specific solvent at the tested temperature.

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **4-Chloro-3-hydroxybenzoic acid**.



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Caption: Workflow for Equilibrium Solubility Determination.

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